

Application Note and Protocol for the Purification of 2-Phenyloctane by Distillation

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Compound of Interest

Compound Name: 2-Phenyloctane

Cat. No.: B13413545

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This document provides a detailed protocol for the purification of **2-phenyloctane** using vacuum distillation. This method is particularly suited for high-boiling point compounds like **2-phenyloctane**, as it allows for distillation at lower temperatures, thereby preventing thermal decomposition and improving separation efficiency.

Introduction

2-Phenyloctane is an alkylbenzene derivative with a high boiling point, making purification by simple atmospheric distillation challenging. Vacuum distillation is the preferred method as it lowers the boiling point of the liquid, reducing the risk of thermal degradation and allowing for a more controlled separation from impurities.^[1] This protocol outlines the necessary equipment, reagents, and step-by-step procedures for the successful purification of **2-phenyloctane**.

Physicochemical Data of 2-Phenyloctane

A summary of the key physical and chemical properties of **2-phenyloctane** is provided in the table below. This data is essential for understanding the behavior of the compound during distillation and for verifying the purity of the final product.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂	[1] [2]
Molecular Weight	190.32 g/mol	[1] [2]
Boiling Point (at 760 mmHg)	252.6 - 260.85 °C (estimate)	[1] [2]
Melting Point	-38.9 °C	[2]
Density	0.857 - 0.8685 g/cm ³	[1] [2]
Refractive Index	1.4837	[1] [2]
Vapor Pressure	0.0305 mmHg at 25°C	[2]

Estimated Boiling Points of 2-PhenylOctane at Reduced Pressures

The following table provides estimated boiling points of **2-phenylOctane** at various reduced pressures, calculated using a standard pressure-temperature nomograph based on its atmospheric boiling point. It is important to note that these are estimations and the actual boiling point may vary. For precise work, experimental determination is recommended.

Pressure (mmHg)	Estimated Boiling Point (°C)
1	~105 - 115
5	~130 - 140
10	~145 - 155
20	~160 - 170
50	~185 - 195

Experimental Protocol

This protocol details the vacuum fractional distillation procedure for purifying **2-phenylOctane**.

Materials and Equipment

- Round-bottom flask (appropriate size for the volume of crude **2-phenyloctane**)
- Heating mantle with a stirrer
- Magnetic stir bar
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a condenser and vacuum adapter
- Receiving flasks
- Thermometer and thermometer adapter
- Vacuum pump (capable of reaching at least 1 mmHg)
- Manometer or vacuum gauge
- Cold trap (e.g., with dry ice/acetone or liquid nitrogen)
- Glass wool or aluminum foil for insulation
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Crude **2-phenyloctane**
- Boiling chips or a magnetic stirrer
- Vacuum grease

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[3][4][5]

- **2-Phenyloctane** is a combustible liquid; keep it away from open flames and hot surfaces.[2]
- Ensure all glassware is free of cracks or defects, as vacuum distillation can cause flawed glassware to implode.
- Use a safety shield around the distillation apparatus.
- Handle the cold trap with care, especially when using liquid nitrogen.
- Alkylbenzenes can be irritating to the skin and eyes, and their vapors can be harmful if inhaled.[6] Avoid direct contact and inhalation.

Pre-Distillation Setup

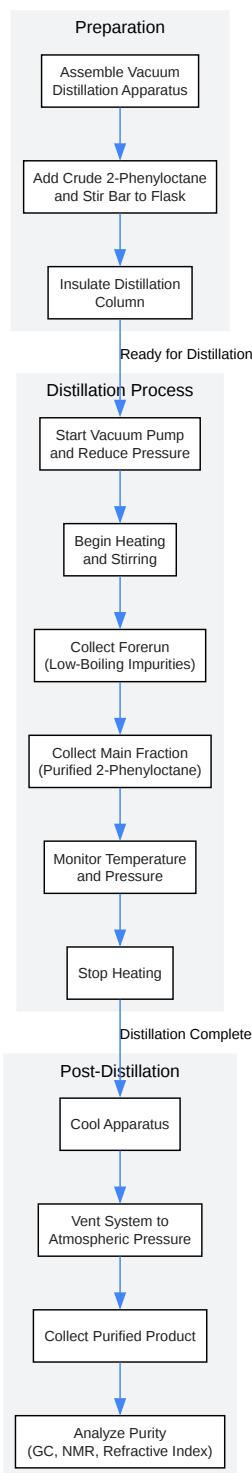
- Assemble the Distillation Apparatus:
 - Place the round-bottom flask containing the crude **2-phenyloctane** and a magnetic stir bar in the heating mantle.
 - Attach the fractionating column to the flask.
 - Place the distillation head on top of the column.
 - Insert the thermometer into the thermometer adapter, ensuring the bulb is positioned slightly below the side arm leading to the condenser.
 - Connect the condenser to a water source (cold water in at the bottom, out at the top).
 - Attach the vacuum adapter to the end of the condenser and connect it to the cold trap and then to the vacuum pump via thick-walled vacuum tubing.
 - Connect the manometer to the system to monitor the pressure.
 - Lightly grease all ground glass joints to ensure a good seal.
- Insulate the Column: Wrap the fractionating column and the distillation head with glass wool or aluminum foil to minimize heat loss and ensure a smooth distillation.

Distillation Procedure

- Start the Vacuum: Turn on the vacuum pump and slowly open the stopcock to the system to begin reducing the pressure. The initial bubbling of the liquid is due to the removal of dissolved gases and any low-boiling impurities.
- Begin Heating: Once the desired pressure is reached and stable, turn on the heating mantle and the magnetic stirrer.
- Collect the Forerun: Heat the flask gradually. A forerun containing any low-boiling impurities will begin to distill first. Collect this in a separate receiving flask.
- Collect the Main Fraction: As the temperature rises and stabilizes at the expected boiling point of **2-phenyloctane** for the given pressure, switch to a clean receiving flask to collect the purified product.
- Monitor the Distillation: Maintain a steady distillation rate by carefully controlling the heat input. Record the temperature and pressure throughout the collection of the main fraction. A stable boiling point indicates the collection of a pure compound.
- Stop the Distillation: Once the majority of the **2-phenyloctane** has been distilled, or if the temperature begins to rise significantly (indicating the distillation of higher-boiling impurities), stop the heating.
- Cooling and Venting: Allow the apparatus to cool down completely before slowly venting the system to atmospheric pressure. Never vent a hot system, as this can cause air to rush in and potentially ignite flammable vapors.
- Post-Distillation Analysis: Analyze the purified **2-phenyloctane** for purity using appropriate analytical techniques such as Gas Chromatography (GC), Nuclear Magnetic Resonance (NMR) spectroscopy, or by measuring its refractive index.

Experimental Workflow Diagram

Purification of 2-Phenyloctane by Distillation Workflow

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